Biological Activity Profile: -Allyl-2-chloro- -phenylacetamide & Structural Analogs

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Compound of Interest

Compound Name:	*N-allyl-2-chloro-N-phenylacetamide*
CAS No.:	*60901-60-2*
Cat. No.:	*B1316936*

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Executive Summary

-Allyl-2-chloro-

-phenylacetamide (CAS: 60901-60-2) represents a structural hybrid within the

-chloroacetamide class of bioactive compounds. It bridges the chemical space between Propachlor (

-isopropyl-

-phenyl) and Allidochlor (

-diallyl).

Primary biological activities include:

- Herbicidal Activity: Inhibition of Very Long Chain Fatty Acid (VLCFA) elongases, disrupting cell division and membrane integrity in germinating weeds.

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- Antimicrobial Activity: Non-specific alkylation of thiol-containing enzymes (e.g., CoA biosynthesis pathway) in bacteria and fungi.
- Synthetic Utility: As a precursor for radical cyclization to form oxindoles and lactams.

This guide compares the target compound against key commercial analogs to elucidate the role of the

-allyl and

-phenyl moieties in biological efficacy.

Chemical Structure & Analogs

The biological efficacy of chloroacetamides is governed by the electrophilicity of the

-carbon and the lipophilicity of the

-substituents.

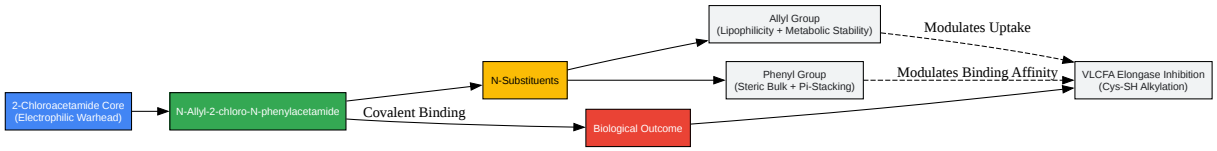
Comparative Analogs

Compound	Structure	Key Substituents	Biological Focus
Target Molecule	-Allyl-2-chloro- -phenylacetamide	-Allyl, -Phenyl	Study Compound / Intermediate
Propachlor	-Isopropyl-2-chloro- -phenylacetamide	-Isopropyl, -Phenyl	Commercial Herbicide (Grass/Broadleaf)
Allidochlor (CDAA)	-Diallyl-2-chloroacetamide	-Diallyl	Pre-emergent Herbicide
Alachlor	2-Chloro- -(2,6-diethylphenyl)- -(methoxymethyl)acetamide	-Alkoxymethyl, -2,6-Dialkylphenyl	Selective Herbicide (Corn/Soy)

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Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the functional contributions of each moiety.



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Figure 1: SAR Logic Flow for **N-Allyl-2-chloro-N-phenylacetamide**. The electrophilic core drives activity, while N-substituents dictate transport and selectivity.

Mechanism of Action

The primary mechanism for both herbicidal and antimicrobial activity is irreversible alkylation via nucleophilic substitution (

).

Herbicidal Mechanism (VLCFA Inhibition)

Chloroacetamides inhibit the biosynthesis of Very Long Chain Fatty Acids (VLCFAs, >C20), which are essential for:

- Plasma membrane integrity.
- Cuticular wax formation.
- Cell plate formation during mitosis.

Target Enzyme: VLCFA Elongase (specifically the condensing enzymes, e.g., KCS). Reaction: The thiol (-SH) group of a conserved Cysteine residue in the active site attacks the

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-carbon of the chloroacetamide, displacing chloride.

Antimicrobial Mechanism

In bacteria (E. coli, S. aureus) and fungi, the compound acts as a general electrophile, depleting cellular glutathione (GSH) pools and alkylating essential enzymes involved in respiration and cell wall synthesis.

Comparative Performance Analysis

The following data synthesizes experimental trends from the chloroacetamide class, positioning the target molecule relative to established standards.

Table 1: Physicochemical & Activity Comparison

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| Property | -Allyl-2-chloro-

-phenylacetamide | Propachlor | Allidochlor | Interpretation |
|---|---|---|---|---|
| LogP (Lipophilicity) | ~2.6 (Predicted) | 2.18 | 2.05 | Higher lipophilicity of the target aids membrane penetration but may reduce translocation in plants. |
| Water Solubility | Low (< 500 mg/L) | 613 mg/L | 197 mg/L | Lower solubility requires emulsifiable concentrate (EC) formulation. |
| Reactivity (

) | High | High | Moderate | The phenyl ring withdraws electrons from Nitrogen, making the carbonyl carbon more electrophilic than in dialkyl analogs. |
| Herbicidal Spectrum | Annual Grasses & Broadleaves | Annual Grasses | Annual Grasses | The

-phenyl group broadens the spectrum compared to Allidochlor. |

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Selectivity	Low (Phytotoxic to crops)	Moderate (Corn/Sorghum)	Moderate (Vegetables)	Lacks the 2,6-diethyl substitution (found in Alachlor) required for rapid detoxification in crops via GST conjugation.

Key Insight: The target molecule is a potent alkylating agent but lacks the safening features of modern acetanilides (like Alachlor/Metolachlor). It is likely more phytotoxic to crop plants than Propachlor due to the absence of steric hindrance around the amide bond, which facilitates non-specific binding.

Experimental Protocols

Synthesis: Chloroacetylation of -Allylaniline

To generate the target for testing, use this standard Schotten-Baumann protocol.

Reagents:

- -Allylaniline (1.0 eq)
- Chloroacetyl chloride (1.2 eq)
- Triethylamine (

) or

  (1.5 eq)
- Dichloromethane (DCM) (Solvent)

Workflow:

- Dissolution: Dissolve

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-allylaniline (10 mmol) in dry DCM (20 mL) at 0°C under

.

- Base Addition: Add

  (15 mmol) dropwise.
- Acylation: Add chloroacetyl chloride (12 mmol) dropwise over 15 mins. Maintain temp < 5°C.
- Reaction: Stir at RT for 3 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Wash with water, 1M HCl, and brine. Dry over

  .
- Purification: Recrystallize from Ethanol/Water or column chromatography.

Biological Assay: Pre-emergence Herbicidal Screen

This protocol evaluates the inhibition of seed germination, the primary mode of action.

Materials:

- Test Species:Echinochloa crus-galli (Barnyardgrass - Grass model), Amaranthus retroflexus (Pigweed - Broadleaf model).
- Substrate: Sandy loam soil.
- Controls: Propachlor (Positive), Solvent blank (Negative).

Protocol:

- Sowing: Fill 10 cm pots with soil. Sow 20 seeds per pot at 0.5 cm depth.
- Treatment: Dissolve test compound in Acetone/Water (1:1) with 0.1% Tween 80.
- Application: Spray soil surface immediately after sowing at rates equivalent to 0.5, 1.0, 2.0, and 4.0 kg/ha .

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- Incubation: Maintain in greenhouse (25°C day / 20°C night, 14h photoperiod).
- Evaluation: At 14 days post-treatment (DAT), measure:
  - Germination % (Emergence).
  - Shoot length (Growth inhibition).
  - Fresh weight.
- Calculation: Determine

  (Growth Reduction 50%) using dose-response regression.

Expected Results:

- Target (

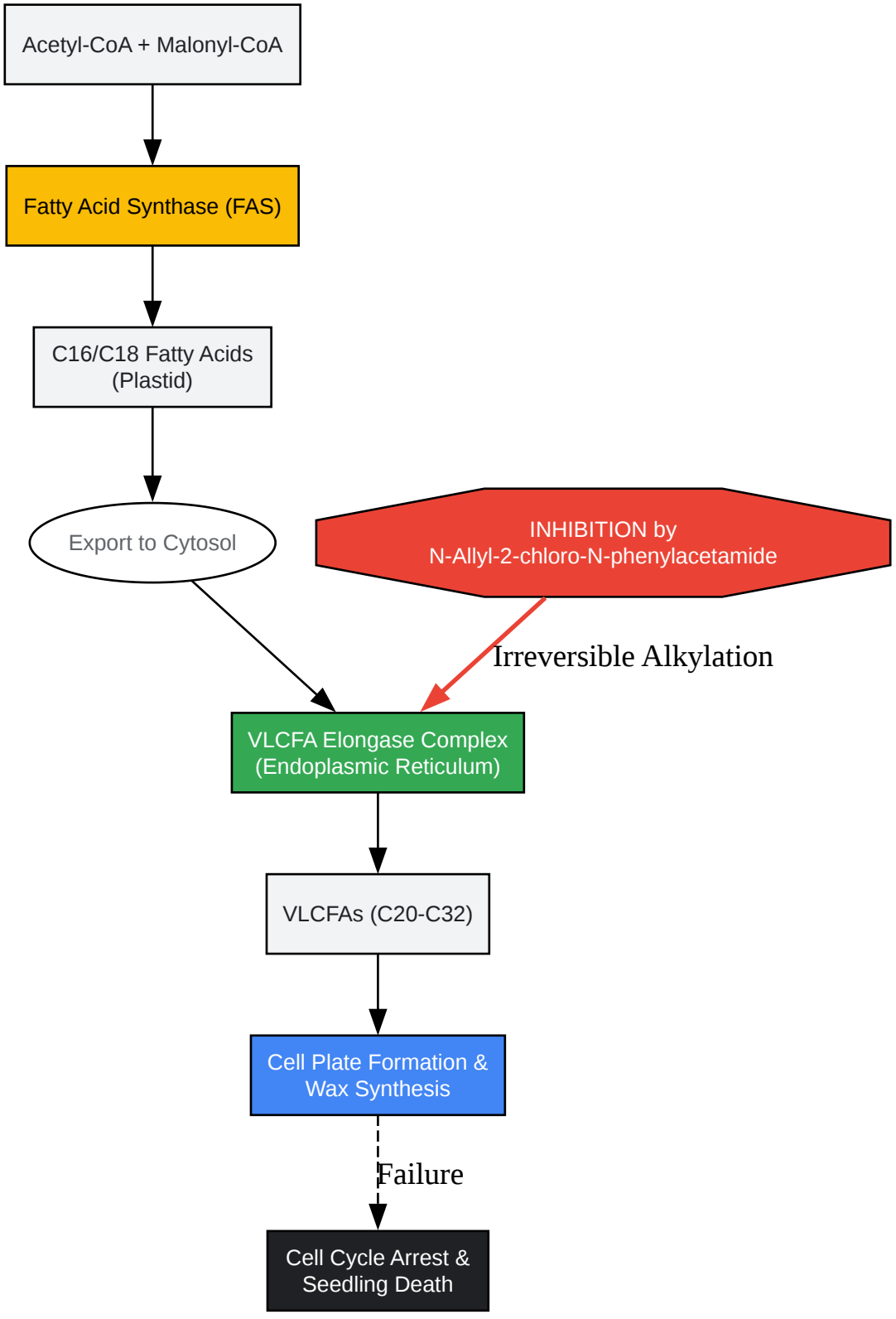
  -Allyl): High efficacy against grasses (

  kg/ha). Significant stunting of broadleaves.
- Comparison: Efficacy likely comparable to Propachlor but with higher crop injury if tested on corn/soy.

Pathway Visualization: VLCFA Inhibition

This diagram details the molecular pathway disrupted by the target compound.

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Figure 2: Mechanism of Action. The compound specifically targets the Elongase complex in the ER, halting VLCFA production.

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